

"Methyl 12-aminododecanoate hydrochloride" literature review and background

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Compound of Interest

Compound Name: *Methyl 12-aminododecanoate
hydrochloride*

Cat. No.: *B016019*

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An In-depth Technical Guide to Methyl 12-aminododecanoate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 12-aminododecanoate hydrochloride is a long-chain fatty acid ester with a terminal amino group. Its hydrochloride salt form enhances its solubility in aqueous media. This compound and its derivatives are of growing interest in various scientific fields, including polymer chemistry, materials science, and particularly in biomedical research due to their potential biological activities. This guide provides a comprehensive overview of the synthesis, properties, and known biological activities of **Methyl 12-aminododecanoate hydrochloride**, supported by experimental protocols and pathway diagrams.

Chemical and Physical Properties

Methyl 12-aminododecanoate hydrochloride is a white to off-white crystalline solid. Its chemical structure consists of a twelve-carbon aliphatic chain, with a methyl ester at one end and a protonated amine at the other. This bifunctional nature makes it a versatile building block in organic synthesis.

Property	Value	References
Molecular Formula	C ₁₃ H ₂₈ ClNO ₂	
Molecular Weight	265.82 g/mol	
CAS Number	4271-86-7	
Melting Point	157-160 °C	
Solubility	Soluble in water, methanol, and DMSO.	
Appearance	White to off-white crystalline solid	

Synthesis of Methyl 12-aminododecanoate Hydrochloride

The synthesis of **Methyl 12-aminododecanoate hydrochloride** is typically achieved through the esterification of 12-aminododecanoic acid. Two common and effective methods are detailed below.

Experimental Protocol 1: Esterification using Thionyl Chloride in Methanol

This is a classic and highly effective method for the esterification of amino acids. Thionyl chloride reacts with methanol to form methanolic hydrogen chloride in situ, which then catalyzes the esterification.

Materials:

- 12-aminododecanoic acid
- Anhydrous methanol
- Thionyl chloride (SOCl₂)
- Diethyl ether (anhydrous)

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar, suspend 12-aminododecanoic acid (1 equivalent) in anhydrous methanol.
- Cool the suspension in an ice bath.
- Slowly add thionyl chloride (1.2-1.5 equivalents) dropwise to the stirred suspension. Caution: This reaction is exothermic and releases HCl and SO₂ gas. Perform this step in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Heat the mixture to reflux and maintain for 3-4 hours, or until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature.
- Remove the excess methanol and thionyl chloride under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization from a suitable solvent system, such as methanol/diethyl ether, to yield pure **Methyl 12-aminododecanoate hydrochloride**.

Experimental Protocol 2: Esterification using Trimethylchlorosilane in Methanol

This method offers a milder alternative to thionyl chloride and often provides high yields.

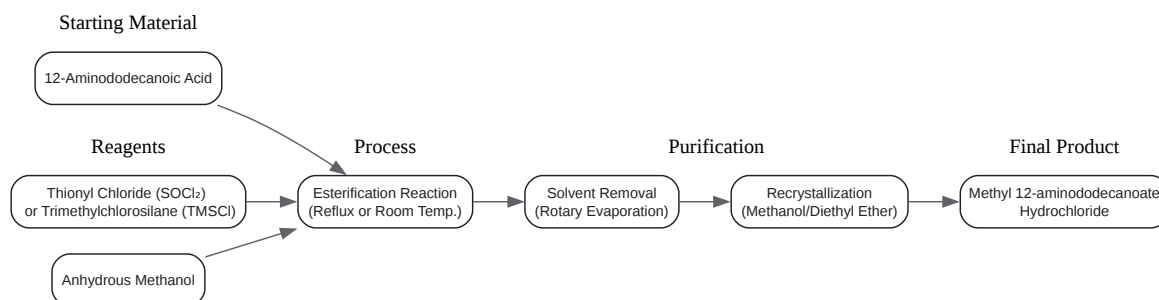
Trimethylchlorosilane (TMSCl) reacts with methanol to generate anhydrous HCl for catalysis.

Materials:

- 12-aminododecanoic acid
- Anhydrous methanol
- Trimethylchlorosilane (TMSCl)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

- Suspend 12-aminododecanoic acid (1 equivalent) in anhydrous methanol in a round-bottom flask with a magnetic stir bar.
- To the stirred suspension, slowly add trimethylchlorosilane (2-3 equivalents).
- Stir the reaction mixture at room temperature for 12-24 hours. The reaction progress can be monitored by TLC.
- Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the product by recrystallization from methanol/diethyl ether.



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Caption: Synthesis workflow for **Methyl 12-aminododecanoate hydrochloride**.

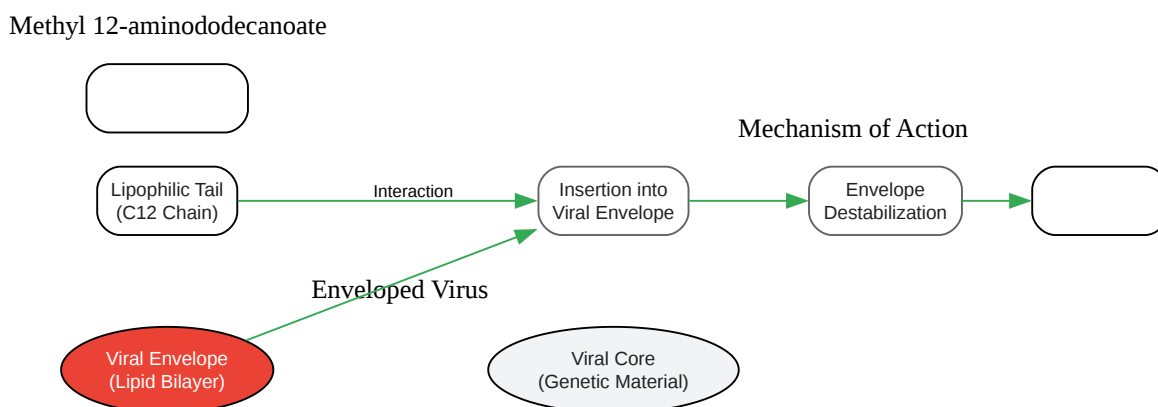
Biological Activities and Potential Mechanisms

Methyl 12-aminododecanoate hydrochloride has been reported to possess both immunomodulatory and antiviral properties. While specific mechanistic studies on this exact compound are limited in publicly available literature, the activities of related long-chain fatty acid derivatives provide a strong basis for its potential mechanisms of action.

Antiviral Activity

It has been suggested that 12-Amino-1-dodecanoic acid methyl ester hydrochloride salt (12ADM) inhibits the transcriptional activity of human immunodeficiency virus type 1 (HIV-1) and HIV-2 by interacting with specific RNA sequences in the viral genome.

Furthermore, a more general antiviral mechanism for long-chain fatty acids and their esters against enveloped viruses involves the disruption of the viral envelope. The lipophilic carbon chain of the molecule can insert into the lipid bilayer of the viral envelope, leading to its destabilization and eventual lysis. This action is non-specific to viral proteins and is therefore less likely to be affected by viral mutations.

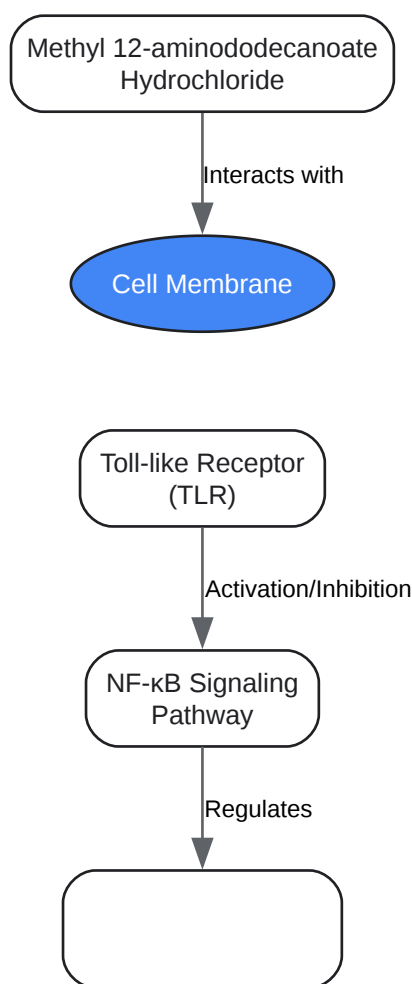


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Caption: Proposed antiviral mechanism against enveloped viruses.

Immunomodulatory Activity

The immunomodulatory effects of fatty acids and their derivatives are well-documented. They can influence various aspects of the immune response, including the production of inflammatory mediators and the function of immune cells. Omega-3 and omega-6 fatty acids, for example, are precursors to eicosanoids, which are potent signaling molecules in inflammation. While Methyl 12-aminododecanoate is a saturated fatty acid ester, its long aliphatic chain may allow it to interact with cell membranes and modulate the activity of membrane-associated proteins involved in immune signaling, such as Toll-like receptors (TLRs). This could lead to downstream effects on signaling pathways like the NF- κ B pathway, which is a central regulator of inflammatory gene expression.



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Caption: Potential immunomodulatory signaling pathway.

Applications and Future Directions

Methyl 12-aminododecanoate hydrochloride serves as a valuable intermediate in the synthesis of a variety of organic molecules. Its bifunctionality allows for its use in the production of polymers, such as polyamides and polyesters, with potential applications in biodegradable materials and drug delivery systems.

In the pharmaceutical and biomedical fields, the antiviral and immunomodulatory properties of this compound and its derivatives warrant further investigation. Future research should focus on:

- Elucidating the specific molecular targets and detailed mechanisms of its antiviral and immunomodulatory actions.
- Conducting in vivo studies to assess its efficacy and safety profile.
- Synthesizing and evaluating derivatives to optimize biological activity and pharmacokinetic properties.

Conclusion

Methyl 12-aminododecanoate hydrochloride is a compound with significant potential in both materials science and medicine. Its straightforward synthesis and interesting biological profile make it an attractive candidate for further research and development. This guide provides a foundational understanding of its properties and potential applications, intended to support and inspire future scientific inquiry in this area.

- To cite this document: BenchChem. ["Methyl 12-aminododecanoate hydrochloride" literature review and background]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b016019#methyl-12-aminododecanoate-hydrochloride-literature-review-and-background\]](https://www.benchchem.com/product/b016019#methyl-12-aminododecanoate-hydrochloride-literature-review-and-background)

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